

N-Benzylglycine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Benzylglycine Hydrochloride*

Cat. No.: *B556280*

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CAS Number: 7689-50-1

This technical guide provides an in-depth overview of **N-Benzylglycine Hydrochloride**, a versatile building block in organic synthesis and a compound of interest for researchers, scientists, and drug development professionals. This document outlines its chemical properties, provides detailed experimental protocols for its synthesis, and explores its role in modulating key signaling pathways.

Chemical and Physical Properties

N-Benzylglycine Hydrochloride is a white to off-white crystalline solid.^[1] It is the hydrochloride salt of N-benzylglycine, which enhances its stability and solubility in aqueous solutions.^[1] This compound is a derivative of the amino acid glycine, where a benzyl group is attached to the nitrogen atom.

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	7689-50-1	[1] [2] [3]
Molecular Formula	C ₉ H ₁₁ NO ₂ ·HCl	[3]
Molecular Weight	201.65 g/mol	[2] [3]
Melting Point	228-232 °C (decomposes)	[4] [5]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water	[1]

Synonyms

N-Benzylglycine Hydrochloride is known by several synonyms in the scientific literature and chemical catalogs. These include:

- Bzl-Gly-OH·HCl [\[1\]](#)[\[4\]](#)[\[6\]](#)
- Benzylaminoacetic acid hydrochloride [\[1\]](#)[\[6\]](#)
- 2-(benzylamino)acetic Acid Hydrochloride [\[6\]](#)[\[7\]](#)
- N-(phenylmethyl)glycine hydrochloride [\[5\]](#)

Experimental Protocols

Synthesis of N-Benzylglycine Hydrochloride

This protocol describes a common method for the synthesis of **N-Benzylglycine Hydrochloride** from glycine and benzyl chloride.

Materials:

- Glycine
- Benzyl chloride

- Sodium carbonate (Na_2CO_3)
- Hydrochloric acid (HCl)
- Ethanol
- Diethyl ether
- Distilled water

Procedure:

- **Preparation of Sodium Glycinate:** In a round-bottom flask, dissolve glycine (1 equivalent) in an aqueous solution of sodium carbonate (1.1 equivalents). Stir the mixture at room temperature until the glycine is completely dissolved.
- **Benzylation:** To the solution of sodium glycinate, add benzyl chloride (1 equivalent) dropwise while maintaining the temperature at 40-50 °C. Stir the reaction mixture vigorously for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Extract the aqueous layer with diethyl ether to remove any unreacted benzyl chloride and other organic impurities.
- **Acidification and Precipitation:** Carefully acidify the aqueous layer with concentrated hydrochloric acid until the pH is approximately 1-2. A white precipitate of **N-Benzylglycine Hydrochloride** will form.
- **Isolation and Purification:** Cool the mixture in an ice bath to maximize precipitation. Collect the solid product by vacuum filtration and wash it with cold distilled water and then with a small amount of cold ethanol.
- **Drying:** Dry the purified **N-Benzylglycine Hydrochloride** under vacuum to obtain the final product.

Applications in Research and Drug Development

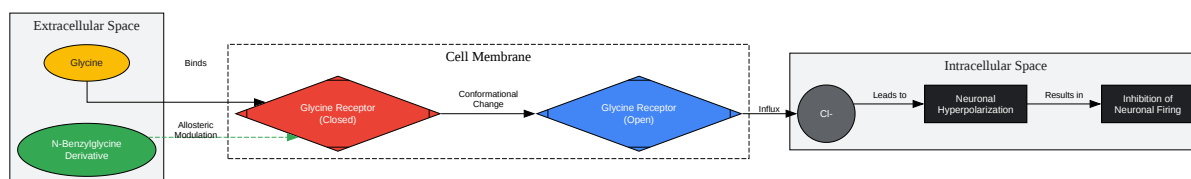
N-Benzylglycine Hydrochloride serves as a crucial starting material and intermediate in the synthesis of various organic compounds and pharmaceutical agents.[8] Its structural motif is found in a number of bioactive molecules.

Derivatives of N-benzylglycine have been investigated for their potential to modulate the activity of neurotransmitter receptors, particularly glycine receptors (GlyRs) and N-methyl-D-aspartate (NMDA) receptors.[8] Glycine itself is a major inhibitory neurotransmitter in the central nervous system, and its receptors are targets for a variety of therapeutic agents. The modulation of these receptors can have significant effects on neuronal excitability and synaptic transmission.

Signaling Pathway Modulation

The glycine receptor (GlyR) is a ligand-gated ion channel that, upon binding to glycine, opens to allow the influx of chloride ions, leading to hyperpolarization of the neuron and inhibition of its firing. N-Benzylglycine and its derivatives can act as allosteric modulators of GlyRs, meaning they can bind to a site on the receptor that is different from the glycine binding site and alter the receptor's response to glycine. This modulation can either enhance or inhibit the receptor's function, making such compounds valuable tools for studying neuronal signaling and as potential therapeutic agents for conditions involving neuronal hyperexcitability, such as epilepsy and neuropathic pain.

Below is a diagram illustrating the general concept of Glycine Receptor modulation.

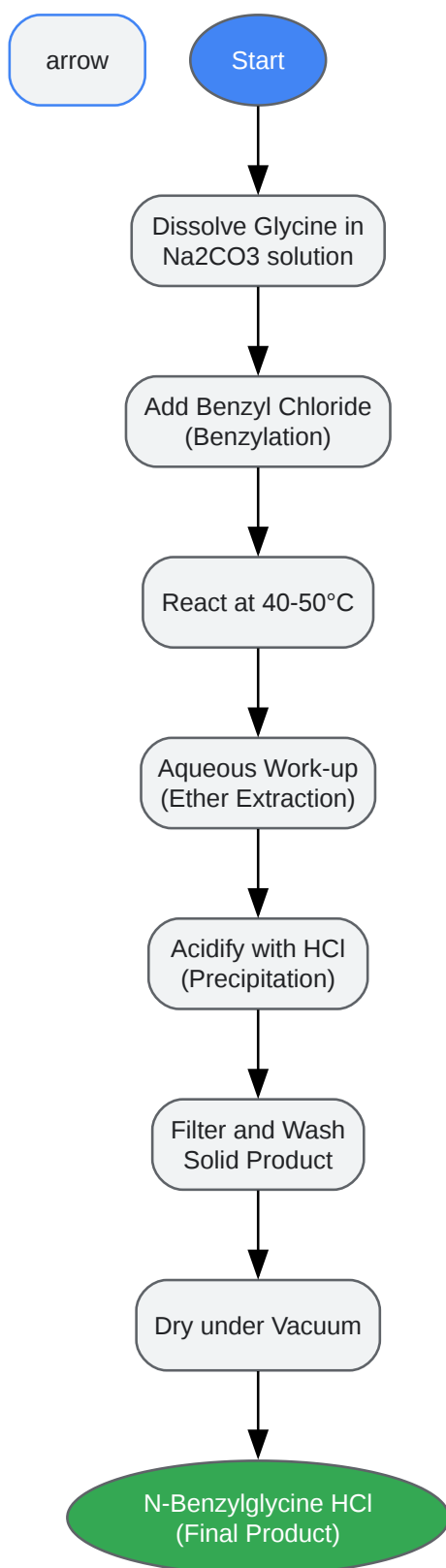


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Caption: Modulation of the Glycine Receptor signaling pathway.

Experimental Workflow

The following diagram outlines the key steps in the synthesis and purification of **N-Benzylglycine Hydrochloride**.



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Caption: Workflow for the synthesis of **N-Benzylglycine Hydrochloride**.

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- To cite this document: BenchChem. [N-Benzylglycine Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556280#n-benzylglycine-hydrochloride-cas-number-and-synonyms]

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